

# An In-depth Technical Guide on the Physical Properties of Tetramethylene Sulfoxide

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## Compound of Interest

Compound Name: Tetramethylene sulfoxide

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## Introduction

**Tetramethylene sulfoxide** (TMSO), also known as tetrahydrothiophene 1-oxide, is a versatile dipolar aprotic solvent with a wide range of applications in chemical synthesis and as a component in various formulations. Its unique physical properties, including its high boiling point, miscibility with water, and thermal stability, make it a subject of interest for researchers and professionals in drug development and materials science. This technical guide provides a comprehensive overview of the core physical properties of **tetramethylene sulfoxide**, detailed experimental protocols for their determination, and a visualization of a standard purification workflow.

## Core Physical Properties of Tetramethylene Sulfoxide

The physical properties of **tetramethylene sulfoxide** have been characterized by various studies. The following table summarizes the key quantitative data available in the public domain.

Physical Property	Value	Conditions
Boiling Point	235-237 °C[1][2][3][4][5]	at 760 mmHg
Melting Point	Not consistently reported; described as a liquid at room temperature[5][6][7]	
Density	1.158 g/mL[2][3][4][5]	at 25 °C
Refractive Index	1.52[1][2][4][5]	at 20 °C
Flash Point	>112 °C (>233.6 °F)[2][7]	Closed Cup
Dipole Moment	4.17 D[8]	
Solubility	Fully miscible with water[3][5]	
Vapor Pressure	0.0123 mmHg[1]	at 25°C
Molecular Weight	104.17 g/mol [6][9]	

## Experimental Protocols

Accurate determination of physical properties is crucial for the safe and effective use of any chemical compound. The following sections detail the general methodologies for measuring the key physical properties of liquids like **tetramethylene sulfoxide**, based on established standards.

### Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.

Methodology:

A common laboratory method for determining the boiling point is the distillation method.

- **Apparatus Setup:** A distillation apparatus is assembled, consisting of a distilling flask, a condenser, a receiving flask, and a thermometer. The bulb of the thermometer should be

positioned just below the side arm of the distilling flask to ensure it accurately measures the temperature of the vapor that is in equilibrium with the boiling liquid.

- **Sample Preparation:** A measured volume of **tetramethylene sulfoxide** is placed in the distilling flask, along with boiling chips to ensure smooth boiling.
- **Heating:** The flask is gently heated. As the liquid boils, the vapor rises, condenses in the condenser, and is collected in the receiving flask.
- **Measurement:** The temperature is recorded when it becomes constant, which indicates that the vapor and liquid are in equilibrium. This constant temperature is the boiling point of the liquid at the recorded atmospheric pressure.

## Density Measurement

Density is the mass of a substance per unit volume.

Methodology:

A precise method for determining the density of a liquid is by using a pycnometer.

- **Apparatus:** A pycnometer, which is a glass flask with a close-fitting ground glass stopper with a capillary tube through it, is used.
- **Procedure:**
  - The pycnometer is first weighed empty.
  - It is then filled with distilled water of a known temperature and weighed again.
  - Finally, the pycnometer is emptied, dried, and filled with **tetramethylene sulfoxide** at the same temperature and weighed.
- **Calculation:** The density of the **tetramethylene sulfoxide** is calculated using the following formula:  $\text{Density of TMSO} = (\text{Mass of TMSO} / \text{Mass of water}) * \text{Density of water}$

## Refractive Index Measurement

The refractive index of a substance is a measure of how much the path of light is bent, or refracted, when entering the material.

Methodology:

An Abbe refractometer is commonly used to measure the refractive index of liquids.

- Calibration: The refractometer is first calibrated using a standard liquid with a known refractive index, such as distilled water.
- Sample Application: A few drops of **tetramethylene sulfoxide** are placed on the prism of the refractometer.
- Measurement: The prism is closed, and the light source is adjusted. The user then looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered in the crosshairs. The refractive index is then read from the instrument's scale. The temperature should be controlled and recorded as the refractive index is temperature-dependent.

## Viscosity Measurement

Viscosity is a measure of a fluid's resistance to flow.

Methodology:

A rotational viscometer can be used to determine the dynamic viscosity of **tetramethylene sulfoxide**.

- Apparatus: A rotational viscometer consists of a spindle that is rotated in the liquid sample.
- Procedure:
  - The appropriate spindle and speed are selected based on the expected viscosity of the liquid.
  - The spindle is immersed in the **tetramethylene sulfoxide** sample up to the marked level.
  - The motor is turned on, and the spindle rotates at a constant speed.

- **Measurement:** The viscometer measures the torque required to rotate the spindle, which is proportional to the viscosity of the fluid. The viscosity value is then displayed by the instrument.

## Flash Point Determination

The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air.

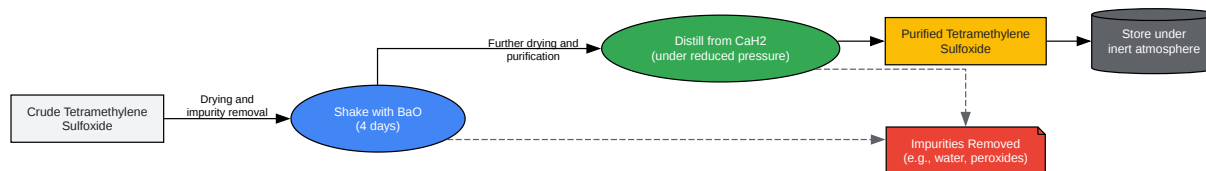
Methodology:

The Pensky-Martens closed-cup method (ASTM D93) is a standard procedure for determining the flash point of combustible liquids.

- **Apparatus:** A Pensky-Martens closed-cup tester is used, which consists of a test cup with a lid that can be opened to introduce an ignition source.
- **Procedure:**
  - The test cup is filled with **tetramethylene sulfoxide** to the specified level.
  - The sample is heated at a slow, constant rate while being stirred.
  - At regular temperature intervals, the stirring is stopped, and an ignition source (a small flame) is introduced into the vapor space above the liquid.
- **Measurement:** The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite.

## Mandatory Visualization

The following diagram illustrates a typical laboratory workflow for the purification of **tetramethylene sulfoxide**.



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Caption: Purification workflow for **tetramethylene sulfoxide**.

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